

4,7-Dichloro Isatin safety and handling precautions

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Compound of Interest

Compound Name: 4,7-Dichloro Isatin

Cat. No.: B1168652

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An In-depth Technical Guide to the Safe Handling of 4,7-Dichloro Isatin

For researchers, scientists, and drug development professionals, the proper handling of chemical reagents is paramount to ensuring laboratory safety and experimental integrity. This guide provides a comprehensive overview of the safety protocols and handling precautions for **4,7-Dichloro Isatin** (CAS No: 18711-13-2), a halogenated derivative of isatin commonly used as an intermediate in organic synthesis.^[1]

Chemical and Physical Properties

4,7-Dichloro Isatin is a yellow crystalline solid at room temperature.^[1] Understanding its physical properties is the first step in safe handling.

Property	Value	Source(s)
CAS Number	18711-13-2	[1][2][3]
Molecular Formula	C ₈ H ₃ Cl ₂ NO ₂	[1][2][4]
Molecular Weight	216.02 g/mol	[1][2][3]
Appearance	Solid, Yellow crystalline solid	[1]
Melting Point	250-252 °C	[1][3]
Flash Point	Not Applicable	[3]
Solubility	Very slightly soluble in water (0.11 g/L at 25 °C); Soluble in methanol	[1]

Hazard Identification and Classification

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **4,7-Dichloro Isatin** is classified as hazardous. It is crucial to understand these hazards before handling the substance.

Hazard Classification	GHS Category	Pictogram	Signal Word	Hazard Statement	Source(s)
Acute Toxicity, Oral	Category 4	GHS07 (Exclamation Mark)	Warning	H302: Harmful if swallowed	[2][3]
Serious Eye Damage/Irritation	Category 2	GHS07 (Exclamation Mark)	Warning	H319: Causes serious eye irritation	[2][3]

Personal Protective Equipment (PPE)

A stringent PPE protocol is mandatory when handling **4,7-Dichloro Isatin** to prevent exposure. The following diagram outlines the required equipment.

Caption: Required PPE for handling **4,7-Dichloro Isatin**.

Experimental Protocols: Safe Handling and Storage

Adherence to strict handling and storage protocols is essential to minimize risk.

Handling Procedures

- Ventilation: Always handle **4,7-Dichloro Isatin** in a well-ventilated area, such as a chemical fume hood, to minimize inhalation of dust particles.[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Avoid Contact: Prevent all personal contact with the substance, including inhalation and contact with skin and eyes.[\[5\]](#)
- Dust Formation: Avoid the formation and accumulation of dust.[\[8\]](#)[\[9\]](#)[\[10\]](#) Use procedures and equipment that minimize dust generation.
- Hygiene: Do not eat, drink, or smoke in areas where the chemical is handled.[\[5\]](#)[\[6\]](#) Always wash hands thoroughly with soap and water after handling.[\[5\]](#)[\[6\]](#)[\[9\]](#) Contaminated work clothes should be laundered separately before reuse.[\[5\]](#)

Storage Conditions

- Container: Keep containers securely sealed and tightly closed when not in use.[\[5\]](#)[\[8\]](#)[\[9\]](#)
- Environment: Store in a dry, cool, and well-ventilated place.[\[5\]](#)[\[6\]](#)
- Compatibility: Store away from strong oxidizing agents.[\[11\]](#)
- Storage Class: This chemical is classified under Storage Class 11 (Combustible Solids).[\[3\]](#)

Emergency Procedures

In the event of an accidental exposure, spill, or fire, the following protocols must be enacted immediately.

First Aid Measures

The following decision pathway outlines the appropriate first aid response for various types of exposure.

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